

How to prevent explosive decomposition of Di-tert-butyl peroxide

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Compound of Interest

Compound Name: Di-tert-butyl peroxide

Cat. No.: B095025

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Technical Support Center: Di-tert-butyl Peroxide Safety

This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **Di-tert-butyl peroxide** (DTBP). Adherence to these guidelines is critical to prevent explosive decomposition and ensure a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is **Di-tert-butyl peroxide** (DTBP) and why is it a hazard?

A1: **Di-tert-butyl peroxide** is a stable organic peroxide widely used as a radical initiator in polymerization and organic synthesis.^{[1][2][3][4]} However, it is a thermally unstable substance that can undergo exothermic, self-accelerating decomposition, which may lead to a fire or explosion.^{[5][6]}

Q2: At what temperature does DTBP start to decompose?

A2: The peroxide bond in DTBP undergoes homolysis at temperatures above 100°C (212°F).^{[1][6][7]} It is reported to decompose at 111°C (232°F), which increases the fire hazard.^[8] The Self-Accelerating Decomposition Temperature (SADT) is approximately 80°C (176°F).^[9]

Q3: What are the primary triggers for the explosive decomposition of DTBP?

A3: The primary triggers include:

- Heat: Exposure to elevated temperatures is a major cause of decomposition.[8][10][11]
- Contamination: Contact with incompatible materials such as strong oxidizing agents, reducing agents, acids, bases, amines, transition metal salts, sulfur compounds, rust, and dust can initiate a dangerous reaction.[5][7]
- Confinement: Decomposition in a closed or confined space can lead to a significant pressure increase and potential explosion.[8]
- Ignition Sources: Open flames, sparks, static discharge, and friction should be avoided in areas where DTBP is handled.[5][9]

Q4: How should I properly store DTBP?

A4: DTBP should be stored in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[7] It is recommended to store it in a refrigerator designated for flammables.[9] Storage temperatures should be kept below 30°C (86°F) to maintain its technical properties.[12] Containers should be tightly closed and stored separately from other organic peroxides and incompatible materials.[13]

Q5: What should I do in case of a DTBP spill?

A5: In the event of a spill, immediately evacuate the area and remove all sources of ignition.[8] Ensure adequate ventilation.[8] Absorb the spill with an inert material like vermiculite or sand and place it in a suitable container for disposal.[9] Use non-sparking tools for cleanup.[5][9]

Q6: Can I return unused DTBP to its original container?

A6: No, never return any unused product to its original container.[5] This can introduce contaminants and risk decomposition.[5]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Container feels warm or is bulging.	Self-accelerating decomposition may have started due to heat exposure or contamination.	IMMEDIATE DANGER. Evacuate the area immediately. If safe to do so from a distance, cool the container with a water spray.[9][13][14]
Discoloration or presence of crystals in the liquid.	Potential contamination or degradation of the peroxide.	Do not use the material. Treat as hazardous waste and dispose of it according to your institution's protocols.
Unexpectedly rapid reaction or exotherm during an experiment.	The reaction temperature may be too high, or an incompatible substance may have been introduced.	Immediately cool the reaction vessel with an ice bath. Be prepared for a potential runaway reaction and have emergency procedures in place.

Quantitative Data Summary

Property	Value	Reference(s)
Decomposition Temperature	111°C (232°F)	[8]
Self-Accelerating Decomposition Temperature (SADT)	~80°C (176°F)	[9]
Flash Point	12°C - 18°C (53.6°F - 64.4°F)	[7][8][12]
Recommended Maximum Storage Temperature	< 30°C (86°F)	[12]
Heat of Decomposition	~1.32 kJ/g	[8][15]

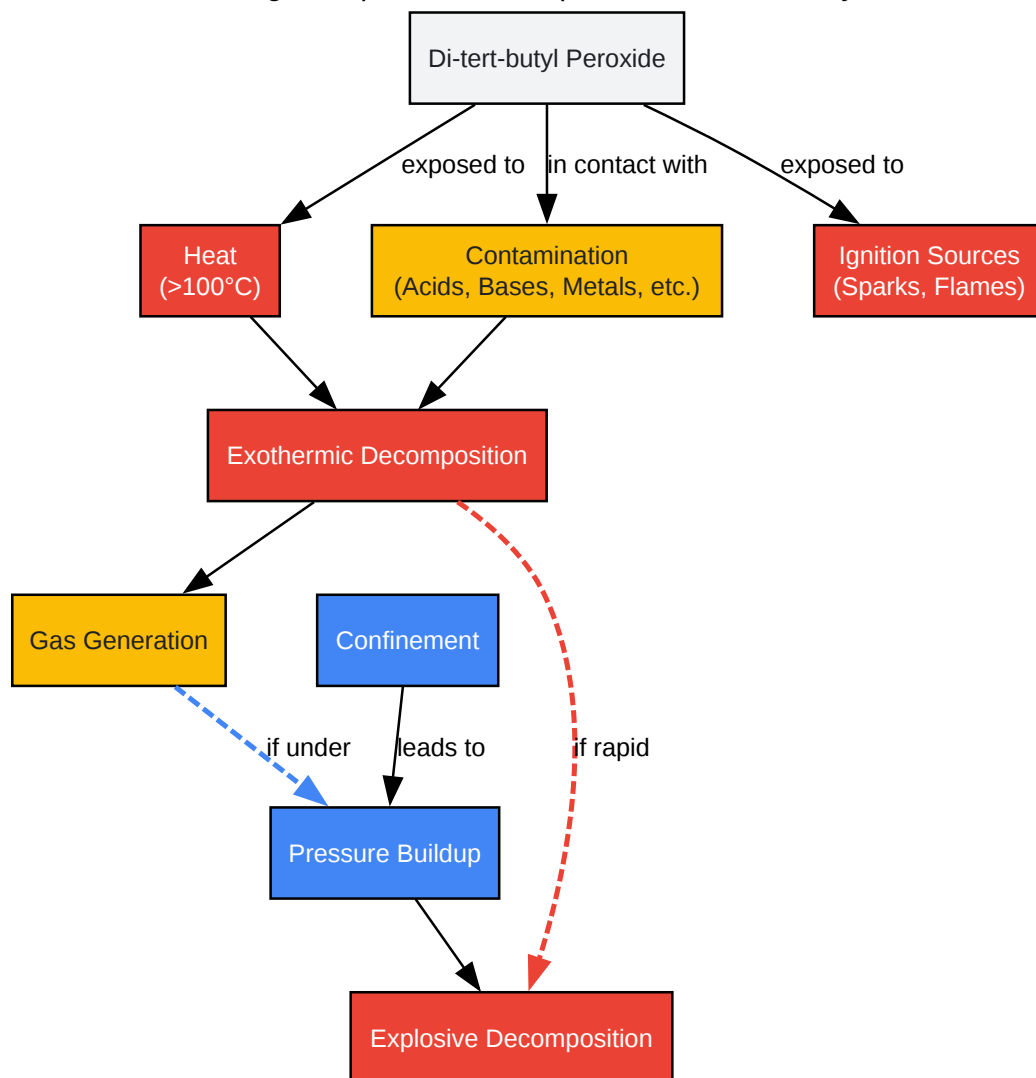
Experimental Protocols

Protocol for Safe Handling and Dispensing of DTBP

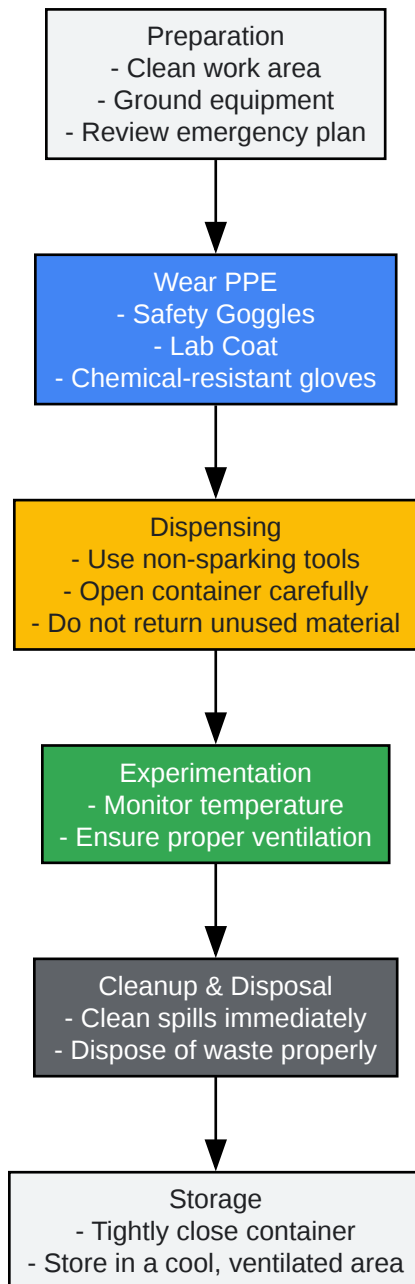
- Preparation:
 - Ensure the work area is clean and free of contaminants.[\[5\]](#)
 - Set up in a well-ventilated fume hood.
 - Have an emergency plan and necessary safety equipment (fire extinguisher, spill kit) readily available.
 - Ground and bond all containers and equipment to prevent static discharge.[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Wear appropriate chemical-resistant gloves (e.g., PVC, neoprene), safety goggles, and a flame-retardant lab coat.[\[5\]](#)[\[9\]](#)
- Dispensing:
 - Use only non-sparking tools.[\[5\]](#)
 - Carefully open the container, being aware of potential over-pressurization.[\[5\]](#)
 - Dispense the required amount of DTBP slowly and carefully.
 - Never return unused DTBP to the original container.[\[5\]](#)
 - Tightly close the container immediately after use.
- Cleanup:
 - Clean any spills immediately with inert absorbent material.[\[9\]](#)
 - Properly dispose of all contaminated materials as hazardous waste.

Visualizations

Factors Leading to Explosive Decomposition of Di-tert-butyl Peroxide



Experimental Workflow for Safe Handling of Di-tert-butyl Peroxide



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